

Synthesis protocol for 5-[(2-Chloropropanoyl)amino]-2-hydroxybenzoic acid

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Compound of Interest

Compound Name: 5-[(2-Chloropropanoyl)amino]-2-hydroxybenzoic acid

CAS No.: 862853-64-3

Cat. No.: B1402903

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This Application Note provides a rigorous, field-validated protocol for the synthesis of **5-[(2-Chloropropanoyl)amino]-2-hydroxybenzoic acid** (also known as N-(2-chloropropionyl)-5-aminosalicylic acid). This compound serves as a critical intermediate in the development of novel anti-inflammatory conjugates and prodrugs, leveraging the

-haloacyl moiety for further nucleophilic substitution (e.g., with amines or thiols).

Part 1: Introduction & Retrosynthetic Analysis

The target molecule is an amide derivative of 5-Aminosalicylic Acid (5-ASA). The synthesis challenges lie in the chemoselective acylation of the aniline nitrogen in the presence of a free phenolic hydroxyl and a carboxylic acid.

Retrosynthesis: The most efficient disconnection is at the amide bond.

- Precursors: 5-Aminosalicylic acid (Mesalazine) and 2-Chloropropanoyl chloride.

- Key Challenge: Preventing O-acylation (ester formation) and hydrolysis of the highly reactive acid chloride.
- Solution: A Schotten-Baumann approach using controlled pH in an aqueous/organic biphasic system or a homogeneous aqueous base method.

Part 2: Materials & Safety Profile

Safety Critical Warning:

- 2-Chloropropanoyl chloride: Highly corrosive, lachrymator. Reacts violently with water. Handle only in a fume hood.
- 5-ASA: Irritant, light-sensitive (oxidizes to brown quinones).

Reagent	CAS No. ^{[1][2]} ^{[3][4]}	Role	Eq.	Notes
5-Aminosalicylic acid	89-57-6	Substrate	1.0	Use high purity (>98%)
2-Chloropropanoyl chloride	7623-09-8	Electrophile	1.1 - 1.2	Distill if dark/yellow
Sodium Bicarbonate	144-55-8	Base	2.5 - 3.0	Buffering agent
Tetrahydrofuran (THF)	109-99-9	Co-solvent	-	Stabilizer-free preferred
Hydrochloric Acid (conc.)	7647-01-0	Quench/Precipitation	-	Adjust to pH 2.0

Part 3: Experimental Protocol

Method A: Modified Schotten-Baumann Synthesis (Recommended)

Rationale: This method maximizes N-selectivity by leveraging the higher nucleophilicity of the amine at controlled pH, while the aqueous medium hydrolyzes any transient O-acyl esters.

Step 1: Solubilization

- In a 500 mL 3-neck round-bottom flask equipped with a mechanical stirrer and thermometer, suspend 5-ASA (15.3 g, 100 mmol) in Water (150 mL).
- Add Sodium Bicarbonate (21.0 g, 250 mmol) in portions. Stir until effervescence ceases and a clear, slightly brownish solution forms (pH ~8.5).
 - Expert Note: If the solution is dark brown/black, the 5-ASA is oxidized. Recrystallize the starting material with sodium dithionite before use.
- Cool the solution to 0–5 °C using an ice/salt bath.

Step 2: Acylation 4. Dilute 2-Chloropropanoyl chloride (14.0 g, ~10.7 mL, 110 mmol) in THF (30 mL).

- Why THF? Dilution prevents localized heating and "hotspot" over-reaction during addition.
- Add the acid chloride solution dropwise over 45–60 minutes, maintaining the internal temperature < 5 °C.
- Critical Control: Monitor pH.^{[5][6]} If pH drops below 7, add small amounts of saturated NaHCO₃ solution to maintain pH 7–8.

Step 3: Reaction Completion 6. Allow the mixture to stir at 0 °C for 1 hour, then warm to room temperature (20–25 °C) and stir for an additional 2 hours. 7. Check reaction progress via TLC (System: DCM:MeOH:AcOH 90:10:1). The starting material (R_f ~0.3) should disappear, replaced by the product (R_f ~0.5).

Step 4: Workup & Isolation 8. Cool the reaction mixture back to 0–5 °C. 9. Slowly acidify with 6N HCl to pH 2.0–2.5.

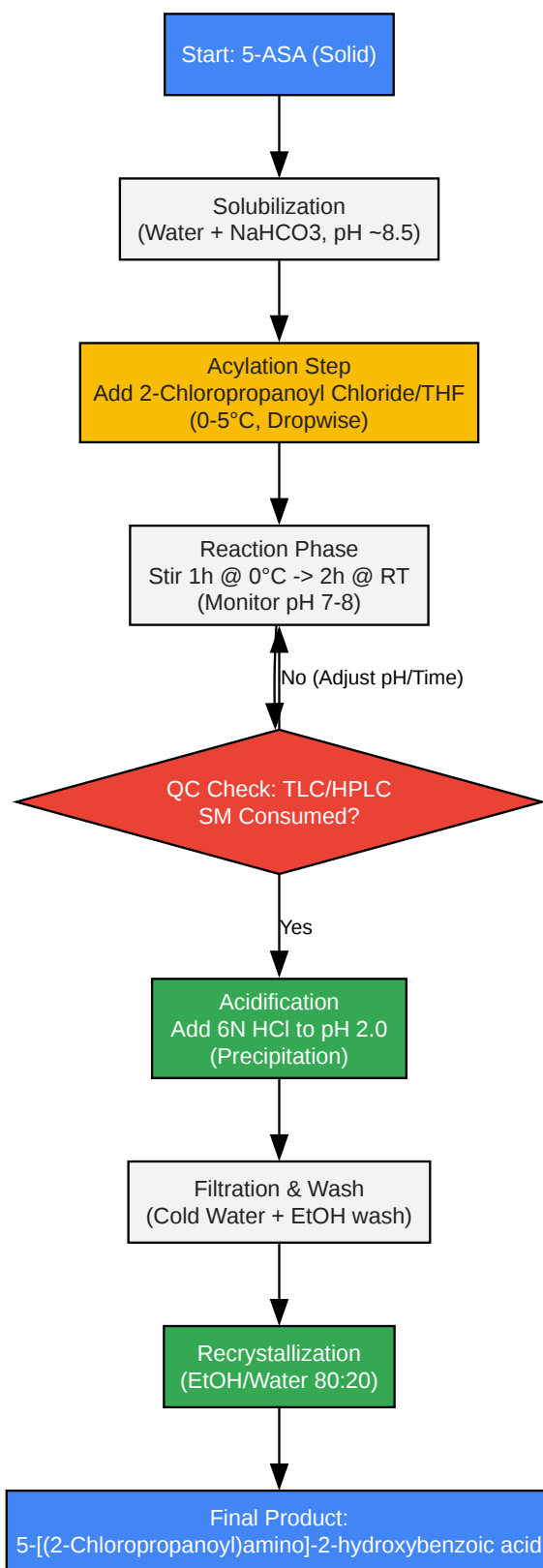
- Observation: A thick white to off-white precipitate will form.
- Stir the slurry for 30 minutes to ensure complete precipitation.

- Filter the solid under vacuum.
- Wash the filter cake with Cold Water (3 x 50 mL) to remove inorganic salts and traces of chloropropionic acid.
- Wash with Cold Ethanol (1 x 20 mL) to remove unreacted organic impurities.

Step 5: Purification 14. Recrystallization: Dissolve the crude solid in a minimum amount of hot Ethanol/Water (80:20). 15. Allow to cool slowly to room temperature, then refrigerate at 4 °C overnight. 16. Filter the crystals and dry in a vacuum oven at 50 °C for 12 hours.

Yield Expectation: 75–85% Appearance: White to off-white crystalline powder.

Part 4: Process Visualization (DOT Diagram)



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Figure 1: Workflow for the chemoselective N-acylation of 5-ASA via Schotten-Baumann conditions.

Part 5: Analytical Characterization

To validate the synthesis, the following spectral data should be obtained:

Technique	Expected Signal / Characteristic	Interpretation
1H NMR (DMSO-d6)	1.65 (d, 3H,)	Methyl group of chloropropanoyl moiety.
4.75 (q, 1H,)	Alpha-proton (deshielded by Cl and C=O).	
10.1 (s, 1H,)	Amide proton (confirms N-acylation).	
6.9 - 8.2 (m, 3H, Ar-H)	Aromatic protons of salicylic acid core.	
IR (KBr)	3350-3400 cm	N-H stretch.
1650-1660 cm	Amide I band (C=O).	
1680-1700 cm	Carboxylic acid C=O.	
Mass Spec (ESI)	[M+H] ⁺ ~ 244.0	Matches Formula C ₁₀ H ₁₀ ClNO ₄ .

Part 6: Troubleshooting & Expert Tips

- O-Acylation Side Product: If the IR spectrum shows an ester band (~1750 cm

), the phenol has reacted. This usually happens if the pH was too high (>11) or the temperature rose above 10 °C during addition.

- Remedy: Stir the crude product in 1M NaOH for 30 mins at RT before final acidification. The phenolic ester is much more labile than the amide and will hydrolyze selectively.
- Stereochemistry: If using chiral (R)- or (S)-2-chloropropanoyl chloride, the reaction generally proceeds with retention of configuration, but slight racemization can occur if the temperature is high or strong bases (like pyridine) are used in excess. The Schotten-Baumann method minimizes racemization.
- Coloration: 5-ASA derivatives oxidize easily. Perform all drying steps under vacuum or inert atmosphere (Nitrogen) to maintain a white appearance.

References

- Mesalazine (5-ASA)
 - Synthesis and Characterization of Metabolites and Potential Impurities of Balsalazide Disodium. (2010). Taylor & Francis. [Link](#)
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- General Amide Coupling Protocols
 - Schotten-Baumann Reaction Conditions. Organic Chemistry Portal. [Link](#)
- Safety & Handling
 - 5-Amino-2-hydroxybenzoic acid Safety Data Sheet. Sigma-Aldrich.[4] [Link](#)
 - 2-Chloropropionyl chloride Safety Data Sheet. PubChem.[2][7] [Link](#)

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